

## 2,3,4,5-Tetrafluorophenol CAS number and molec

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## Compound of Interest

Compound Name: 2,3,4,5-Tetrafluorophenol

Cat. No.: B2903041

## An In-Depth Technical Guide to 2,3,4,5-Tetrafluorophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,3,4,5-Tetrafluorophenol**, a key fluorinated intermediate. It covers its chemical identity, molecular structure, and essential safety protocols.

## Core Chemical Identity and Molecular Structure

**2,3,4,5-Tetrafluorophenol** is a polyfluorinated aromatic compound. Its structure consists of a phenol ring substituted with four fluorine atoms on adjacent positions (2, 3, 4, and 5).

CAS Number: 3467-85-4[1][2][3]

Molecular Formula: C<sub>6</sub>H<sub>2</sub>F<sub>4</sub>O[4]IUPAC Name: **2,3,4,5-tetrafluorophenol**[3]

Synonyms: Phenol, 2,3,4,5-tetrafluoro-

The strategic placement of fluorine atoms imparts unique electronic properties and steric influences, making it a valuable building block in medicinal chemistry. The presence of four fluorine atoms significantly increases the acidity of the phenolic proton compared to phenol itself.

Property	Value	Source
Molecular Weight	166.07 g/mol	[4]
Physical Form	Liquid	
Storage Temperature	2-8°C, dry, sealed	[4]

```
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edge [fontname="Arial", fontsize=10];
```

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C2 [label="C"];
C3 [label="C"];
C4 [label="C"];
C5 [label="C"];
C6 [label="C"];
O [label="O"];
H_O [label="H"];
F2 [label="F"];
```

```
F3 [label="F"];
F4 [label="F"];
F5 [label="F"];
H6 [label="H"];
```

```
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
```

```
C1 -- O [len=1.5];
O -- H_O;
C2 -- F2 [len=1.5];
C3 -- F3 [len=1.5];
C4 -- F4 [len=1.5];
C5 -- F5 [len=1.5];
C6 -- H6 [len=1.5];
```

```
{rank=same; C1; C2; C3; C4; C5; C6;}
{rank=same; O; F2; F3; F4; F5; H6;}
```

## Benzene ring double bonds

```
edge [style=bold];
C1 -- C2;
C3 -- C4;
C5 -- C6;
}
```

Caption: 2D structure of **2,3,4,5-Tetrafluorophenol**.

## Synthesis Protocol

A documented method for the preparation of **2,3,4,5-tetrafluorophenol** involves a multi-step process starting from 2-[(2,3,4,5,6-pentafluorophenyl)thio]benzoic acid, the less common isomer.

The overall transformation can be summarized as follows:

- **Intramolecular Cyclization:** The starting material undergoes intramolecular cyclization, where the salt of the acid, in the presence of potassium carbonate, facilitates the formation of a lactone.
- **Ring-Opening:** Under the reaction conditions, the lactone intermediate undergoes ring-opening to form the potassium salt of 2-[6-hydroxy(2,3,4,5-tetrafluorophenyl)]benzoic acid.
- **Esterification:** The resulting salt is converted into its methyl ester.
- **Desulfurization:** The final step involves desulfurization of the methyl ester using Raney nickel to yield the target compound, **2,3,4,5-tetrafluorophenol**.

This synthetic route provides a total yield of approximately 58%.<sup>[5]</sup>



## Applications in Research and Drug Development

### 3.1. Radiopharmaceutical Chemistry and PET Tracers

### 3.2. Bioconjugation and Antibody Labeling

### 3.3. Metabolic and Toxicological Studies

## Spectroscopic Data

## Safety and Handling

Hazard Identification:

- May cause respiratory irritation.[1]
- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye damage.

Precautionary Measures:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.<sup>[1]</sup> Avoid breathing dust, fumes, gas, mist, vapors, or spray.<sup>[1]</sup> Wash hands after use.<sup>[1]</sup>
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.<sup>[1]</sup>
- Storage: Store in a cool (2-8°C), dry, and well-ventilated place in a tightly sealed container.<sup>[4]</sup> Keep away from heat, sparks, and open flames.
- In case of exposure:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1]
- If on Skin: Wash with plenty of water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

For comprehensive safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[1][9]

#### Need Custom Synthesis?

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